

An In-depth Technical Guide to the Safe Handling of Indan-5-carbaldehyde

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Compound of Interest

Compound Name: Indan-5-carbaldehyde

Cat. No.: B1583184

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Indan-5-carbaldehyde** (CAS RN: 30084-91-4), a key intermediate in various research and development applications. The following sections detail the hazardous properties, necessary precautions, and emergency procedures to ensure the safe use of this compound in a laboratory or manufacturing setting.


Hazard Identification and Classification

Indan-5-carbaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[1][2]} It is crucial to understand and mitigate the risks associated with its handling.

Table 1: GHS Classification^{[1][2]}

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Acute Toxicity, Inhalation	Category 4
Specific target organ toxicity — Single exposure	Category 3 (Respiratory tract irritation)

Pictogram:

 alt text

Signal Word: Warning^[1]^[2]

Hazard Statements:^[1]^[2]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **Indan-5-carbaldehyde** is essential for its safe storage and handling.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C10H10O	[3] [4] [5]
Molecular Weight	146.19 g/mol	[3] [4] [5]
Appearance	Colorless to light yellow liquid	[5]
Melting Point	255-257 °C	[5]
Boiling Point	146.0-147.5 °C @ 29 Torr	[5]
Density	1.122 ± 0.06 g/cm3 (Predicted)	[5]
CAS Number	30084-91-4	[1] [3] [4] [5]
EINECS Number	250-036-8	[3] [5]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **Indan-5-carbaldehyde** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[7] Use a face shield where splashing is possible.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile, neoprene). Wear a lab coat or chemical-resistant apron.[6]
Respiratory Protection	Use in a well-ventilated area.[2][8] If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
Hand Protection	Wash hands thoroughly after handling.[2][8]

Engineering Controls

Engineering controls are the most effective way to minimize exposure.

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Eye Wash Stations and Safety Showers: Ensure easy access to emergency eye wash stations and safety showers.

Storage

Proper storage is crucial to maintain the stability of the compound and prevent hazardous situations.

- Conditions: Store in a cool, dry, and well-ventilated area.[2][8][9]
- Containers: Keep container tightly closed.[2][8][9]
- Incompatibilities: Keep away from heat, sparks, and open flames.[9]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

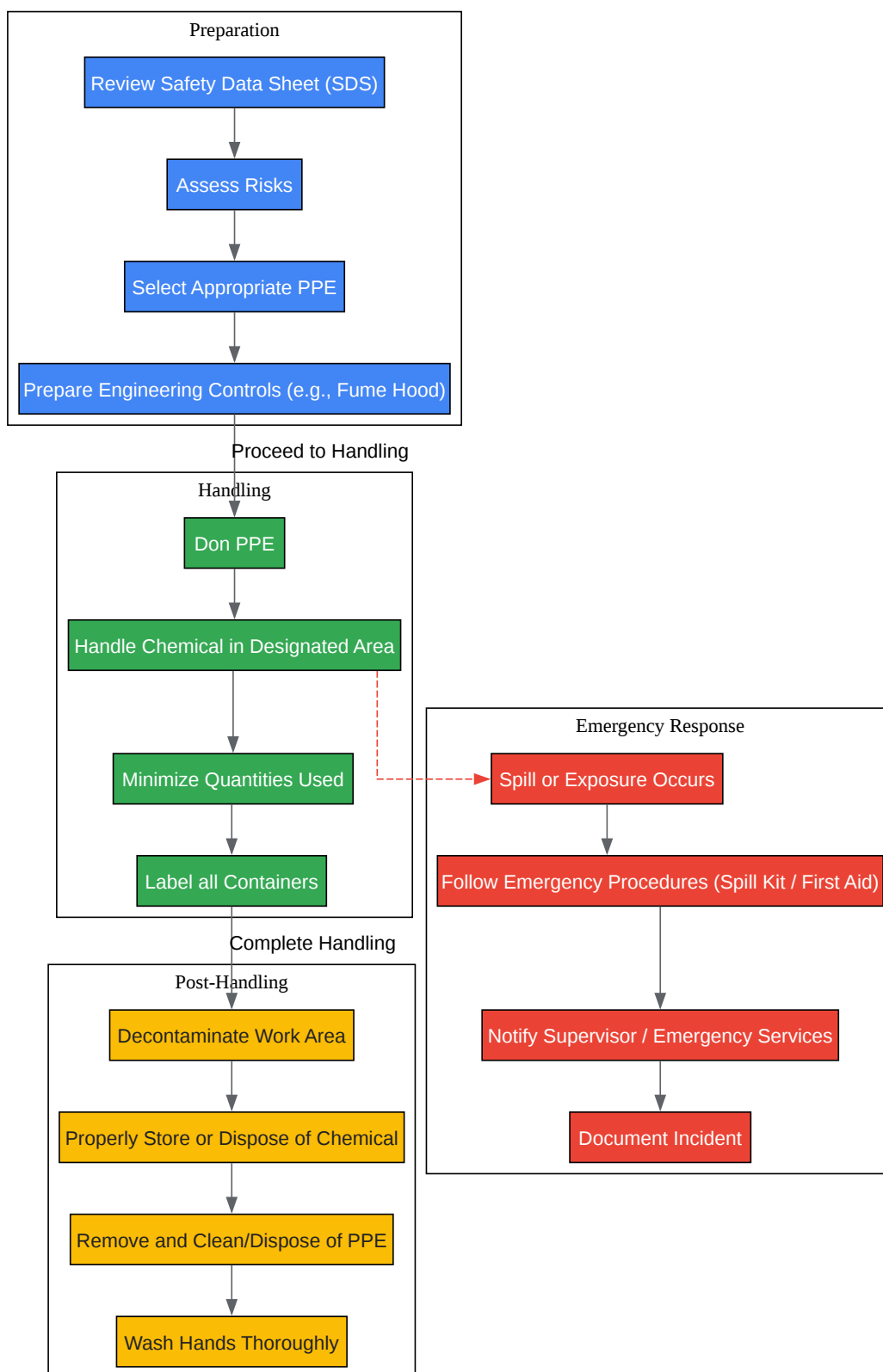
Table 4: First-Aid Measures[2][8]

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the absorbed material in a sealed container for proper disposal.

Logical Workflow for Handling Hazardous Chemicals

The following diagram illustrates a logical workflow for the safe handling of hazardous chemicals like **Indan-5-carbaldehyde**.



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Caption: Workflow for Safe Chemical Handling

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) for **Indan-5-carbaldehyde** and follow all applicable local, state, and federal regulations.

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